

zinc carbonate dissolution rate comparison

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Compound Focus: Zinc BiCarbonate

CAS No.: 5970-47-8

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Dissolution Kinetics and Comparative Data

The table below summarizes key quantitative data on the dissolution kinetics of smithsonite ($ZnCO_3$) from a study using trichloroacetic acid (TCA) [1].

Parameter	Value / Condition	Notes / Context
Mineral System	Smithsonite ($ZnCO_3$) in Trichloroacetic Acid (TCA) [1]	-
Controlling Mechanism	Shrinking Core Model, surface chemical reaction [1]	Common model for fluid-solid reactions.
Apparent Activation Energy (E_a)	47.61 kJ/mol [1]	Indicates a surface chemical reaction-controlled process (typically $E_a > 42$ kJ/mol).
Effect of Stirring Speed	No significant effect on dissolution rate [1]	Supports the conclusion that the process is chemically controlled, not diffusion-controlled.
Reaction Order (for TCA)	-0.384 [1]	-

Parameter	Value / Condition	Notes / Context
Reaction Order (for Particle Size)	-0.969 [1]	-

For context, the dissolution of zinc carbonate is highly dependent on the chemical environment. The reaction with a strong acid proceeds rapidly, as shown in this general reaction formula [2]: $\text{ZnCO}_3(\text{s}) + 2\text{H}^+(\text{aq}) \rightarrow \text{Zn}^{2+}(\text{aq}) + \text{CO}_2(\text{g}) + \text{H}_2\text{O}(\text{l})$

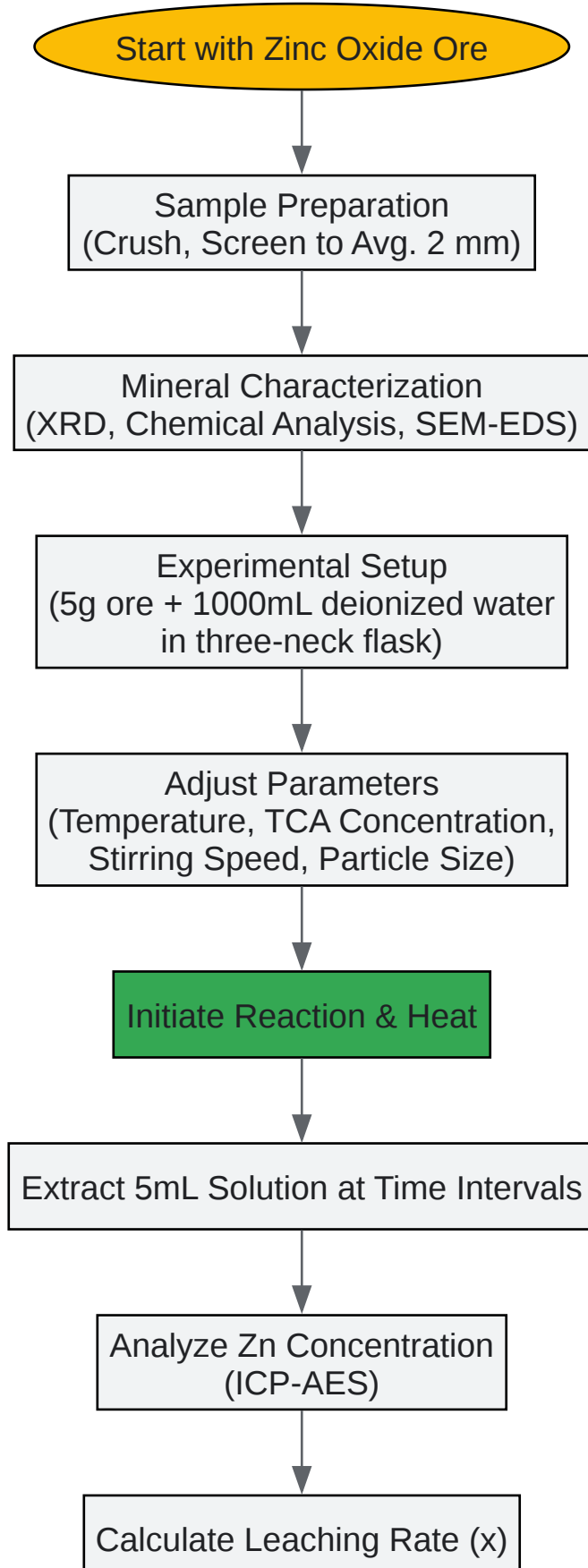
The solubility of zinc carbonate in pure water is very low. However, as shown in the table below, its solubility increases dramatically in acidic conditions (pH 4) due to the reaction with H^+ ions. This data is based on thermodynamic calculations for pure endmember minerals [3].

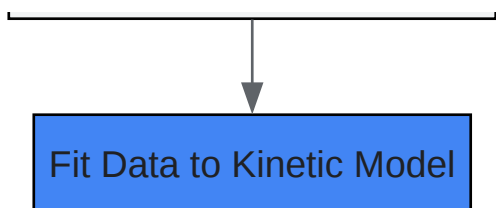
Mineral	Chemical Formula	Solubility in Pure Water (mg/L of metal)	Solubility at pH 4 (mg/L of metal)
Calcite (for reference)	CaCO_3	12 mg/L (Ca)	140,000 mg/L (Ca)
Smithsonite (Zinc Carbonate)	ZnCO_3	7.6 mg/L (Zn)	75,240 mg/L (Zn)
Otavite (Cadmium Carbonate)	CdCO_3	0.9 mg/L (Cd)	10,862 mg/L (Cd)

Detailed Experimental Protocol

For a clear understanding of how the kinetic data for smithsonite was obtained, here is the detailed experimental methodology from the research [1].

Smithsonite Dissolution Experiment Workflow





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Key Experimental Details [1]:

- **Material:** The ore sample was characterized to be primarily smithsonite (ZnCO_3) with quartz (SiO_2) as the main gangue mineral. The zinc grade was 44.2%.
- **Apparatus:** A custom-designed "Compound Device for Leaching" (CDL) with eight reactor units in a thermostatic water bath was used to ensure consistent conditions.
- **Procedure:** The effects of temperature (T), acid concentration (C), stirring speed, and particle size (P) were investigated systematically.
- **Analysis:** Zinc concentration in the solution was determined using Inductively Coupled Plasma Atomic Emission Spectroscopy (ICP-AES).
- **Kinetic Modeling:** The data was fitted to the shrinking core model for surface chemical reaction control. The derived kinetic equation was: $1 - (1 - x)^{-1/3} = [0.0002 (C)^{0.384} (P)^{0.969} \exp(-5726/T)] * t$ (where x is the leaching rate and t is time).

Application Context and Further Research

The dissolution behavior of zinc carbonate is a critical factor in several fields, which helps explain the research interest [4]:

- **Hydrometallurgy:** Extracting zinc from oxide ores as sulfide resources become depleted [1].
- **Environmental Remediation:** Coprecipitation of zinc with calcium carbonate shows promise for durable sequestration of toxic heavy metals from contaminated water [3].
- **Pharmaceuticals & Cosmetics:** Used in lotions and powders for its antiseptic and skin-protectant properties [4] [2].

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